

# 1-Chloro-2-butene: Proper Disposal & Handling Procedures<sup>[1][2][3][4]</sup>

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## Compound of Interest

Compound Name: 1-Chloro-2-butene

CAS No.: 591-97-9

Cat. No.: B1196595

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## Executive Summary: The "Zero-Compromise" Protocol

**1-Chloro-2-butene** (Crotyl Chloride) is not a generic organic solvent. It is an allylic chloride, making it an electrophilic alkylating agent with high reactivity toward nucleophiles (including DNA and proteins) and moisture.<sup>[1]</sup>

Immediate Core Directive:

- NEVER dispose of down the drain.
- NEVER mix with strong oxidizers or alkali metals.
- ALWAYS segregate into the "Halogenated Organic" waste stream.
- ALWAYS protect waste containers from moisture to prevent hydrolysis and HCl generation.

## Chemical Profile & Hazard Causality

To handle this chemical safely, you must understand the mechanism of its hazard.<sup>[1]</sup> It is not merely "toxic"; it is chemically unstable in specific environments.

## The Allylic Reactivity (The "Why")

Unlike saturated alkyl halides (e.g., 1-chlorobutane), the double bond in **1-chloro-2-butene** stabilizes the carbocation intermediate via resonance.<sup>[1]</sup> This facilitates SN1 hydrolysis and SN2 alkylation.

- Hydrolysis Risk: Upon contact with water (even atmospheric moisture), it hydrolyzes to form crotyl alcohol and Hydrochloric Acid (HCl).<sup>[1]</sup>
  - Reaction:  
  
<sup>[1]</sup>
  - Operational Impact: Waste containers containing moisture can pressurize and become corrosive.

## Key Physicochemical Properties

| Property      | Value              | Operational Implication                                   |
|---------------|--------------------|-----------------------------------------------------------|
| CAS Number    | 591-97-9           | Use for waste manifesting.                                |
| Flash Point   | -16°C (3°F)        | High Flammability.<br>Ground/bond all transfer equipment. |
| Boiling Point | 84°C               | Volatile; requires fume hood handling.                    |
| Density       | 0.92 g/mL          | Lighter than water; floats during aqueous spills.         |
| Reactivity    | Moisture Sensitive | Do not use aqueous spill pads unless neutralized.         |

## Operational Disposal Workflow

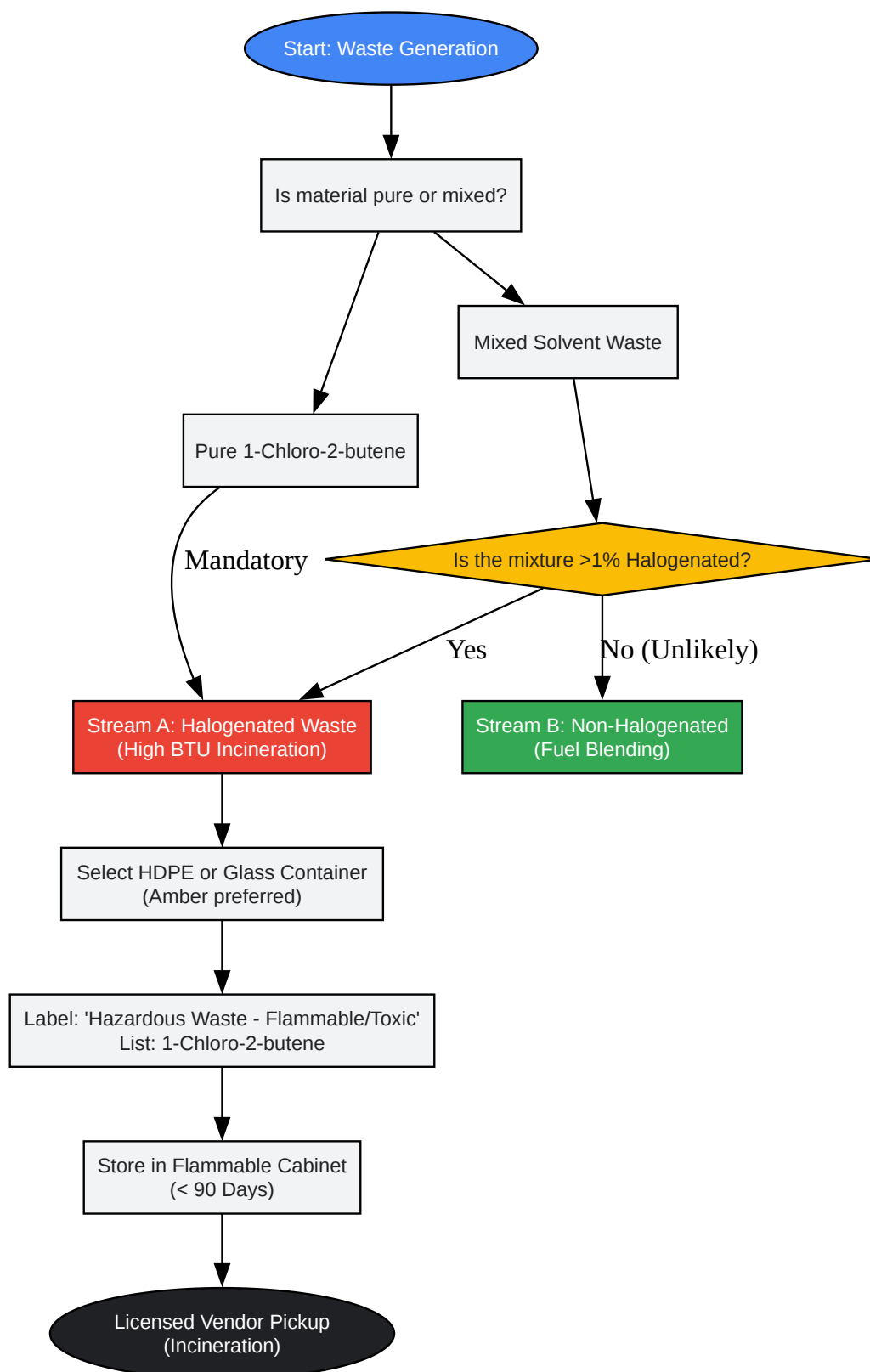
This protocol follows the "Cradle-to-Grave" management principle, ensuring compliance with RCRA (Resource Conservation and Recovery Act) standards for halogenated solvents.<sup>[1]</sup>

## Waste Segregation Strategy

You must segregate **1-chloro-2-butene** into the Halogenated Solvent stream. Mixing it with non-halogenated solvents (e.g., Acetone, Ethanol) significantly increases the cost of disposal (incineration requirements) and introduces chemical incompatibility risks.<sup>[1]</sup>

## The Disposal Logic Flow

The following decision tree illustrates the critical decision points for disposing of **1-chloro-2-butene**.



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Figure 1: Decision logic for waste stream segregation. Note that even small amounts of **1-chloro-2-butene** usually mandate the "Halogenated" route due to regulatory limits on halogens in fuel blending.

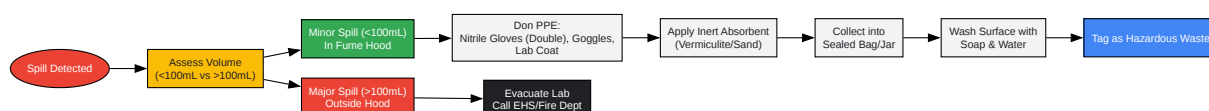
## Step-by-Step Packing Procedure

- Container Selection:
  - Use HDPE (High-Density Polyethylene) or Glass (amber preferred to inhibit photo-degradation).
  - Avoid: Metal cans without liners (HCl generation from hydrolysis can corrode metal).
- Transfer:
  - Perform all transfers inside a certified chemical fume hood.
  - Leave at least 10% headspace in the container to allow for expansion.
- Labeling:
  - Affix a hazardous waste tag immediately upon the first drop of waste entering the container.
  - Required Fields:
    - Chemical Name: "**1-Chloro-2-butene**" (Do not use abbreviations).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
    - Hazards: "Flammable," "Toxic," "Corrosive" (if hydrolyzed).[\[1\]](#)
- Storage:
  - Store in a Secondary Containment tray to catch leaks.
  - Keep away from direct sunlight and heat sources.
  - Maximum Accumulation Time: Typically 90 days (check local/institutional guidelines).

## Emergency Contingencies: Spill Response

In the event of a spill, speed and respiratory protection are paramount due to the compound's lachrymatory (tear-inducing) nature and volatility.

### Spill Response Workflow



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Figure 2: Immediate response protocol for laboratory spills. Note that major spills outside a fume hood require immediate evacuation due to inhalation risks.

### Critical Spill Notes

- Absorbent Material: Use Vermiculite, Sand, or commercial "Solvent Spill Pads."<sup>[1]</sup>
- Do NOT Use: Paper towels (flammability risk) or sawdust (reaction risk).
- Decontamination: After absorbing the bulk liquid, wipe the area with a dilute soap solution.<sup>[1]</sup> The water will hydrolyze remaining traces into crotyl alcohol (less toxic) and HCl, which the soap helps neutralize.<sup>[1]</sup>

### References & Regulatory Grounding<sup>[2][3][4][7][10]</sup>

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.<sup>[7]</sup> [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (n.d.). Resource Conservation and Recovery Act (RCRA) Regulations. [\[Link\]](#)

- PubChem. (n.d.). **1-Chloro-2-butene** Compound Summary. National Library of Medicine. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Occupational Exposure to Hazardous Chemicals in Laboratories standard (29 CFR 1910.1450). [\[Link\]](#)

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## Sources

- 1. Waste Code [\[rcrainfo.epa.gov\]](http://rcrainfo.epa.gov)
- 2. Solved 6. 1-Chloro-2-butene undergoes hydrolysis in warm | Chegg.com [\[chegg.com\]](https://www.chegg.com)
- 3. Solved 1-Chloro-2-butene undergoes hydrolysis in warm water | Chegg.com [\[chegg.com\]](https://www.chegg.com)
- 4. Answered: 1-Chloro-2-butene undergoes hydrolysis in warm water to give a mixture of these allylic alcohols. Propose a mechanism for their formation.  $\text{OH CH}_2\text{CH=CHCH}_2\text{CH}_2\text{OH}$ ... | bartleby [\[bartleby.com\]](https://www.bartleby.com)
- 5. brainly.com [\[brainly.com\]](https://www.brainly.com)
- 6. 1-Chloro-2-butene undergoes hydrolysis in warm water to give a mixture of.. [\[askfilo.com\]](https://www.askfilo.com)
- 7. Prudent Practices in the Laboratory: Handling and Disposal of Chemicals | The National Academies Press [\[nationalacademies.org\]](https://www.nationalacademies.org)
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